

Preparation of CEP-28122 Stock Solution in DMSO: An Application Note and Protocol

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Abstract

This document provides a detailed protocol for the preparation, handling, and storage of a stock solution of the anaplastic lymphoma kinase (ALK) inhibitor, **CEP-28122**, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol is critical for ensuring the stability, and consistent performance of the compound in various experimental settings. The information presented is intended to support researchers in pharmacology, oncology, and drug development in achieving accurate and reproducible results.

Introduction

CEP-28122 is a potent and selective inhibitor of anaplastic lymphoma kinase (ALK), a key therapeutic target in certain types of cancers. Accurate preparation of stock solutions is the first and a critical step in preclinical research to ensure reliable experimental outcomes. Dimethyl sulfoxide (DMSO) is a widely used polar aprotic solvent capable of dissolving a broad range of small organic molecules, including CEP-28122. This protocol outlines the necessary steps for preparing a concentrated stock solution of CEP-28122 in DMSO, which can then be diluted to working concentrations for various in vitro and in vivo assays.

Physicochemical Properties and Storage



A summary of the key physicochemical properties of **CEP-28122** is provided in the table below. This information is essential for accurate calculations and proper handling of the compound.

| Property | Value | Reference |
|---------------------------|---|-----------|
| Molecular Formula | C28H35CIN6O3 | [1] |
| Molecular Weight | 539.07 g/mol | [1][2] |
| Appearance | Solid powder | |
| Solubility in DMSO | ≥ 30 mg/mL | [3] |
| Storage of Solid | Room temperature for months, or -20°C for up to 3 years | |
| Storage of Stock Solution | Aliquot and store at -20°C for up to 1 month or -80°C for up to 6 months. Avoid repeated freeze-thaw cycles. | [4] |

Materials and Equipment Materials

- CEP-28122 powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO), ≥99.7% purity
- Sterile, amber or opaque polypropylene or glass vials
- Sterile, disposable pipette tips

Equipment

- Calibrated analytical balance
- Vortex mixer
- Pipettes (P1000, P200, P20)



 Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

Experimental Protocol: Preparation of a 10 mM CEP-28122 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **CEP-28122** in DMSO. The concentration can be adjusted based on experimental needs and the solubility of the compound.

Pre-Preparation

- Bring the vial of **CEP-28122** powder to room temperature before opening to prevent condensation of moisture.
- Ensure that the DMSO is anhydrous, as water can affect the solubility and stability of the compound.[5]
- Prepare a sterile and clean work area.

Calculation of Required Mass and Volume

To prepare a 10 mM stock solution, use the following formula:

Mass (mg) = Desired Concentration (M) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)

For example, to prepare 1 mL of a 10 mM stock solution:

Mass (mg) = 0.010 mol/L x 0.001 L x 539.07 g/mol x 1000 mg/g = 5.39 mg

The required volume of DMSO will be 1 mL.

Step-by-Step Procedure

 Carefully weigh out the calculated amount of CEP-28122 powder (e.g., 5.39 mg) using an analytical balance and transfer it to a sterile vial.



- Add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the vial containing the CEP-28122 powder.
- Cap the vial tightly and vortex the solution thoroughly until the CEP-28122 powder is completely dissolved. Gentle warming in a water bath (up to 37°C) may aid in dissolution if necessary.
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into smaller, single-use volumes in sterile, amber or opaque vials to avoid repeated freeze-thaw cycles and exposure to light.
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.

Dilution to Working Concentration

When preparing working solutions for cell-based assays, it is crucial to minimize the final DMSO concentration to avoid solvent-induced toxicity.[6] A final DMSO concentration of less than 0.5% is generally recommended.

Example Dilution: To prepare a 10 µM working solution from a 10 mM stock:

- Perform a serial dilution of the 10 mM stock solution in DMSO if necessary.
- Add 1 μL of the 10 mM stock solution to 999 μL of the desired aqueous buffer or cell culture medium. This results in a 1:1000 dilution and a final DMSO concentration of 0.1%.

Safety Precautions

Standard laboratory safety practices should be followed when handling **CEP-28122** and DMSO.

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the CEP-28122 powder in a well-ventilated area or a chemical fume hood to avoid inhalation.



DMSO can facilitate the absorption of other chemicals through the skin; therefore, exercise
caution and avoid direct contact.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **CEP-28122** stock solution.



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Caption: Workflow for **CEP-28122** Stock Solution Preparation.

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